

Personal protective equipment for handling L-2-Hydroxyglutaric acid

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Compound of Interest

Compound Name: L-2-Hydroxyglutaric acid

Cat. No.: B078296

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Essential Safety and Handling Guide for L-2-Hydroxyglutaric Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **L-2-Hydroxyglutaric acid**, a compound recognized for its roles as a neurotoxin and an oncometabolite.[1] Adherence to these procedural steps is essential for ensuring laboratory safety and minimizing exposure risk.

Hazard Overview and Classification Discrepancies

L-2-Hydroxyglutaric acid presents a complex hazard profile. While some safety data sheets (SDS) for the acid form classify it as not a hazardous substance, the disodium salt is identified as an acute oral toxicant (Category 4), a skin irritant (Category 2), and a serious eye irritant (Category 2A).[2] Given these conflicting classifications and the compound's known biological effects, a conservative approach to safety is strongly recommended. All personnel should handle **L-2-Hydroxyglutaric acid** as a hazardous substance, implementing the more stringent personal protective equipment (PPE) and handling protocols.

Quantitative Toxicity Data

No specific Occupational Exposure Limits (OELs) have been established for **L-2-Hydroxyglutaric acid** by major regulatory bodies such as OSHA or ACGIH.[2][3][4] In the

absence of direct data, toxicity information for structurally related compounds can provide a useful, albeit conservative, reference. The following table summarizes available toxicity data for glutaric acid, a related dicarboxylic acid.

Substance	CAS No.	Toxicity Data	Reference
Glutaric acid	110-94-1	Oral LD50 (Rat): 2750 mg/kg - 6000 mg/kg	
Dermal LD50 (Rabbit): > 10000 mg/kg			

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent skin, eye, and respiratory exposure.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before each use.
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles are required. A face shield should be worn when there is a risk of splashing.
Skin and Body	A lab coat or chemical-resistant apron must be worn. Full-body protection may be necessary for large-scale operations or in the event of a spill.
Respiratory	A NIOSH-approved respirator is recommended, particularly when handling the powdered form or when engineering controls are insufficient to minimize airborne dust or aerosols.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that a safety shower and eyewash station are readily accessible.
- Designate a specific area for handling **L-2-Hydroxyglutaric acid** to minimize the risk of cross-contamination.

2. Handling:

- Avoid direct contact with the skin, eyes, and clothing.
- Do not breathe dust or aerosols.
- Weigh the solid material carefully to avoid generating dust. If possible, handle in a glove box or powder containment hood.
- When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Keep containers tightly closed when not in use.

3. First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and shoes. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

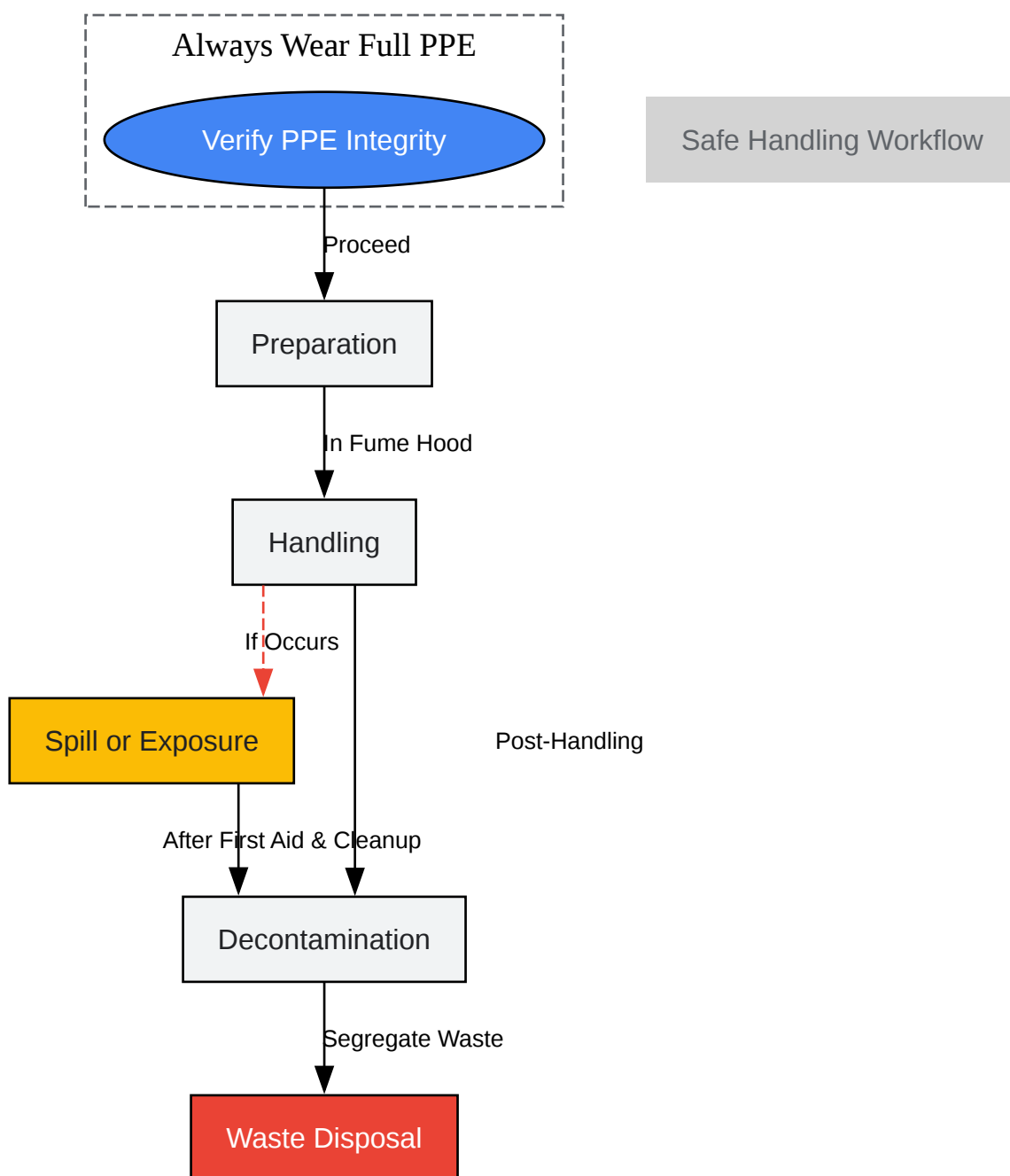
Disposal Plan

All waste containing **L-2-Hydroxyglutaric acid** must be treated as hazardous waste.

- Solid Waste: Collect in a designated, labeled, and sealed container.

- Liquid Waste: Collect in a designated, labeled, and sealed container. Do not dispose of down the drain.
- Contaminated Materials: Any materials used for handling or cleaning up spills (e.g., gloves, paper towels) should be placed in the designated hazardous waste container.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Safe Handling Workflow for L-2-Hydroxyglutaric Acid



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Safe Handling Workflow for **L-2-Hydroxyglutaric Acid**.

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